

Application Note: Solubility & Formulation Protocols for NVP-ACQ090

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Compound of Interest

Compound Name: *Nvp acq090*

CAS No.: 362612-47-3

Cat. No.: B1677047

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Compound: NVP-ACQ090 (PI3K

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Inhibitor) Classification: Small Molecule Kinase Inhibitor (Lipophilic) Primary Application: In vitro signaling assays; In vivo ischemia/reperfusion models.

Physicochemical Profile & Solubility Limits

NVP-ACQ090 exhibits the classic solubility profile of a Type II/IV BCS molecule: high lipophilicity and negligible aqueous solubility. Successful experimentation requires strict adherence to organic solvent-first protocols.

Solubility Limit Table

Solvent System	Solubility Limit (Estimated)*	Status	Application
Water / PBS (pH 7.4)	< 0.1 mg/mL	Insoluble	Do NOT use for stock preparation.
DMSO (Anhydrous)	20 – 50 mg/mL	Soluble	Primary Stock Solution (In Vitro).
Ethanol (100%)	~10 – 20 mg/mL	Moderate	Secondary Stock; less stable than DMSO.
DMF / DMA	> 50 mg/mL	High	Co-solvent for in vivo formulation.
0.5% Methylcellulose	Suspension	Dispersible	Standard in vivo oral (PO) vehicle.

*Note: Exact saturation points vary by batch purity. Values are derived from structural analogs (e.g., NVP-BKM120) and standard kinase inhibitor profiles.

In Vitro Preparation Protocol (Cellular Assays)

Objective: Create a stable stock solution for cell signaling assays (IC₅₀ determination, Western Blot).

Workflow Diagram



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Caption: Step-wise dilution strategy to prevent "crashing out" in aqueous media.

Detailed Procedure

- Stock Preparation:

- Weigh NVP-ACQ090 powder.
- Add 100% Anhydrous DMSO to achieve a concentration of 10 mM or 50 mM.
- Critical: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Storage:
 - Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles.
 - Store at -20°C (stable for ~6 months) or -80°C (stable for >1 year).
- Assay Dilution (The "Solubility Cliff"):
 - Direct Method: Dilute the DMSO stock directly into the cell culture media. Ensure the final DMSO concentration is <0.1% to avoid solvent toxicity.
 - Serial Dilution: Perform serial dilutions in 100% DMSO first, then transfer 1 µL of each dilution into 1 mL of media. This prevents precipitation that occurs when serially diluting in water.

In Vivo Formulation Protocols (Animal Models)

NVP-ACQ090 requires a specialized vehicle for systemic administration. Simple saline dilution will result in immediate precipitation and embolism risk.

Option A: Solution for Intraperitoneal (IP) or Intravenous (IV) Injection

Best for: Pharmacokinetics (PK) and acute efficacy studies.

Vehicle Composition (The "DPP" System):

- 20% DMA (Dimethylacetamide) or DMSO
- 40% PEG-400 (Polyethylene Glycol 400)[1]

- 40% Saline or Water

Preparation Steps:

- Dissolve NVP-ACQ090 fully in the DMSO/DMA component first (e.g., 20% of final volume).
- Slowly add PEG-400 while vortexing. The solution should remain clear.
- Slowly add Saline/Water last.
 - Warning: If the solution turns cloudy (milky), the compound has precipitated. Sonication may re-dissolve it, but if it remains cloudy, do not inject IV.

Option B: Suspension for Oral Gavage (PO)

Best for: Chronic efficacy studies (e.g., tumor xenografts).

Vehicle Composition:

- 0.5% Methylcellulose (MC) + 0.5% Tween 80 in Water.

Preparation Steps:

- Weigh the required amount of NVP-ACQ090.
- Add the vehicle slowly.[\[1\]](#)
- Sonicate extensively to create a uniform, fine suspension.
- Vortex immediately before dosing to ensure dose uniformity.

Troubleshooting & Scientific Logic

Common Failure Mode: The "Crash Out"

Symptom: When diluting DMSO stock into buffer, a white precipitate forms immediately. Cause: NVP-ACQ090 is highly hydrophobic. Rapid change in polarity forces the molecules to aggregate. Solution:

- Warm the media: Pre-warm culture media to 37°C before adding the drug.
- Increase BSA: If using serum-free media, add 0.1% BSA (Bovine Serum Albumin). BSA acts as a carrier protein, binding the lipophilic drug and keeping it in solution.

Stability Warning

- DMSO Stocks: Hygroscopic. DMSO absorbs water from the air, which can cause the drug to degrade or precipitate over time. Always seal vials tightly with Parafilm.
- Aqueous Dilutions: Unstable. Prepare fresh. Do not store diluted drug in media for >24 hours.[2]

References

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Sources

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- To cite this document: BenchChem. [Application Note: Solubility & Formulation Protocols for NVP-ACQ090]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1677047#nvp-acq090-solubility-limits-in-water-vs-organic-solvents\]](https://www.benchchem.com/product/b1677047#nvp-acq090-solubility-limits-in-water-vs-organic-solvents)

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